

## Haploside C: Key Physicochemical Data

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**Compound Focus: Haploside C**

CAS No.: 108279-04-5

Cat. No.: S3026230

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For your research and documentation, here is a summary of the core physicochemical and handling information for **Haploside C**, compiled from supplier and scientific literature.

Property	Specification / Value	Source Notes
Chemical Name	Haploside C	[1]
Assay/Purity	≥95% (LC/MS-UV)	[1]
Physical Form	Solid	[1]
Molecular Formula	C <sub>31</sub> H <sub>36</sub> O <sub>18</sub>	[2]
Molecular Weight	696.62 g/mol	[2]
Melting Point	143–145 °C	[2]
Solubility	1 mg/mL in DMSO	Solubil in water or othe commc solvent not specific [1]
Storage	-20°C	[1]
SMILES	<chem>O[C@H]1C@HC@@HC@HC@@HC@HO2)C@H=C(C(C(O)=C(C4=CC(OC)=C(O)C=C4)O5)=O)C5=C3OC)O[C@@H]1COC(C)=O</chem>	[1]
InChi Key	JGGRFKDDIGORCC-LHYXFQTCSA-N	[1]

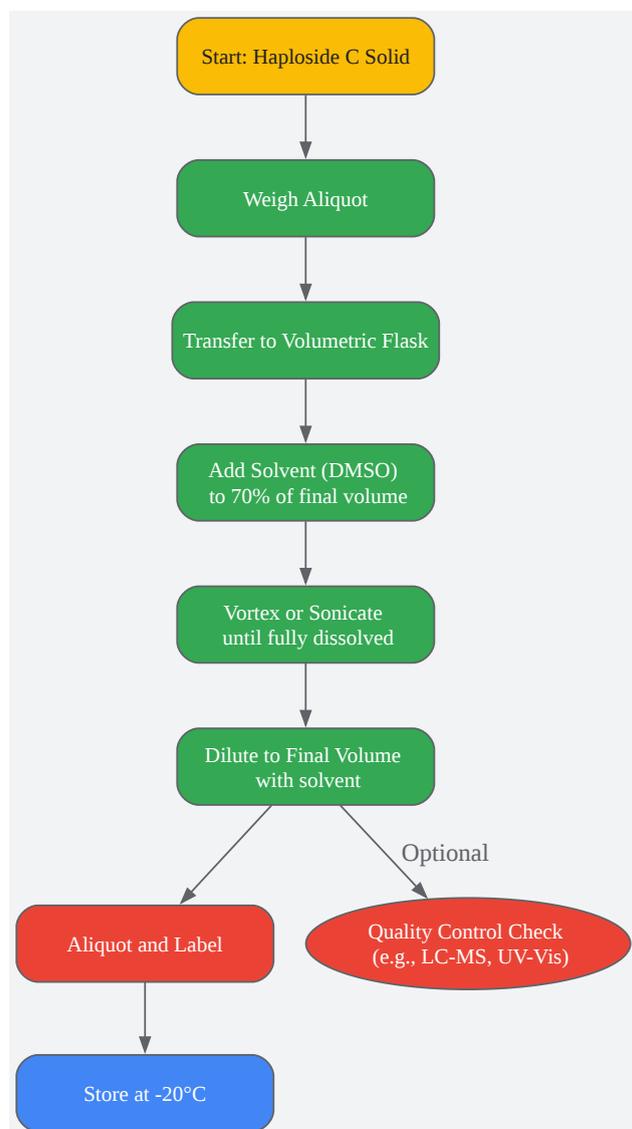
| UV/VIS Data | λ<sub>max</sub> (log ε): 260 (4.38), 275 (4.20), 343 (4.05), 385 (4.26) nm. Shift reagents: Data available for +CH<sub>3</sub>ONa, +AlCl<sub>3</sub>, etc. [2] || IR Data |

Peaks at: 3520–3270 (O-H), 1730 (C=O ester), 1650 (C=O γ-pyrone), 1620, 1600, 1566, 1470, 1448 (aromatic C=C) cm<sup>-1</sup> [2] || <sup>1</sup>H NMR | (TMS-ether, CDCl<sub>3</sub>):

Key signals include 1.13 (3H, d, J=5.5, CH<sub>3</sub>), 3.88 (3H, s, OCH<sub>3</sub>), 4.84 (1H, br s, anomeric proton), 6.44 (1H, s, H-6), etc. [2] ||

## Experimental Workflow for Stock Preparation

Based on the typical laboratory practices for natural product research and the specific data for **Haploside C**, here is a suggested workflow for preparing a standard stock solution. The diagram below outlines the key stages.



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## Frequently Asked Questions

- **Q1: What is the recommended solvent for preparing a Haploside C stock solution?**
  - **A:** Based on the available data, **dimethyl sulfoxide (DMSO)** is a confirmed suitable solvent at a concentration of 1 mg/mL [1]. For experiments intolerant to DMSO, you will need to empirically test other solvents like methanol or ethanol, as this information was not located in the search results.
- **Q2: How should Haploside C stock solutions be stored to ensure stability?**
  - **A:** The solid compound should be stored at **-20°C** [1]. It is best practice to prepare small, single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can degrade the compound. Always note the date of preparation on the vial.
- **Q3: How can I confirm the identity and purity of my Haploside C stock?**
  - **A:** You can use several analytical techniques against the reference data in the table above:
    - **LC-MS:** Confirm the mass and purity (≥95%) [1].

- **UV-Vis Spectroscopy:** Compare the absorbance spectrum and  $\lambda_{\text{max}}$  values to the published data [2].
- **NMR Spectroscopy:** For definitive structural confirmation, compare your  $^1\text{H}$  NMR spectrum with the published signals [2].

## Troubleshooting Common Issues

- **Problem: The compound does not dissolve completely in the recommended solvent.**
  - **Solution:** Gentle warming in a water bath (e.g., 37°C) and brief sonication can aid dissolution. Ensure you are not exceeding the documented solubility limit of 1 mg/mL in DMSO. If a higher concentration is needed, you must experimentally determine its feasibility.
- **Problem: Unexpected precipitation occurs after dilution in aqueous buffers.**
  - **Solution:** This is a common issue when moving from a pure organic solvent like DMSO to an aqueous environment. Ensure the final concentration of DMSO in your assay is tolerated (often <1%). You can also try adding the stock solution to the buffer slowly while vortexing to create a more homogeneous mixture.
- **Problem: The analytical data (e.g., LC-MS) does not match the reference.**
  - **Solution:** First, verify that your reference standard is from a reputable supplier and has been stored correctly. Check for signs of degradation, such as new peaks in the chromatogram or a shifted UV spectrum. If the compound is old, it may need to be repurified or replaced.

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## References

1. = 95 LC/MS-UV 108279-04-5 Haploside C [sigmaaldrich.com]

2. &#39; Haploside - C &#39; published in &#39;Natural Compounds&#39; | SpringerLink [link.springer.com]

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